

In-Depth Technical Guide: (+)-Isolariciresinol 9'-O-glucoside (CAS: 63358-12-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Isolariciresinol 9'-O-glucoside

Cat. No.: B200971

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-Isolariciresinol 9'-O-glucoside is a lignan glycoside, a class of naturally occurring polyphenols found in various plant species. This technical guide provides a comprehensive overview of its chemical and physical properties, isolation from natural sources, and a summary of the current, albeit limited, understanding of its biological activities. While research on this specific compound is not extensive, this document collates available data to serve as a foundational resource for researchers and professionals in drug development and natural product chemistry.

Chemical and Physical Properties

(+)-Isolariciresinol 9'-O-glucoside is a white, solid compound.^[1] Its chemical structure consists of an isolariciresinol aglycone linked to a glucose moiety at the 9'-hydroxyl group.

Property	Value	Source
CAS Number	63358-12-3	[1] [2] [3]
Molecular Formula	C ₂₆ H ₃₄ O ₁₁	[1] [2] [3]
Molecular Weight	522.54 g/mol	[2] [3]
IUPAC Name	2-[[[(1S,2R,3R)-1,2,3,4-tetrahydro-7-hydroxy-1-(4-hydroxy-3-methoxyphenyl)-3-(hydroxymethyl)-6-methoxy-2-naphthalenyl]methoxy]-6-(hydroxymethyl)oxane-3,4,5-triol	
Melting Point	135-138 °C	[1]
Appearance	Solid	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[4]

Natural Occurrence and Isolation

(+)-Isolariciresinol 9'-O-glucoside has been isolated from several plant species, including *Oplopanax horridus*, *Myrsine seguinii*, and *Averrhoa carambola*.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocol: Isolation from *Oplopanax horridus*

An established method for the isolation of **(+)-Isolariciresinol 9'-O-glucoside** from the roots and bark of *Oplopanax horridus* involves a multi-step chromatographic process.[\[4\]](#)

Workflow for Isolation from *Oplopanax horridus*



[Click to download full resolution via product page](#)

Caption: Isolation workflow for **(+)-Isolariciresinol 9'-O-glucoside**.

Methodology:

- Extraction: The dried and powdered roots and bark of *Oplopanax horridus* are extracted with ethanol.
- Fractionation: The resulting ethanol extract is then fractionated with n-butanol.
- Chromatographic Purification: The n-butanol fraction is subjected to a series of chromatographic separations to isolate the target compound. This typically includes:
 - Silica gel column chromatography.
 - Reverse phase silica gel column chromatography.
 - Sephadex LH-20 column chromatography.
 - Preparative High-Performance Liquid Chromatography (HPLC).^[4]

The structure of the isolated compound is confirmed by physicochemical properties and spectral data analysis.^[4]

Chemical Synthesis

Currently, there is no specific, detailed protocol for the chemical synthesis of **(+)-Isolariciresinol 9'-O-glucoside** available in the public domain. General synthetic strategies for lignans often involve the oxidative coupling of two phenylpropanoid units. The subsequent glycosylation at the 9'-hydroxyl group would be a key step in the total synthesis of this molecule.

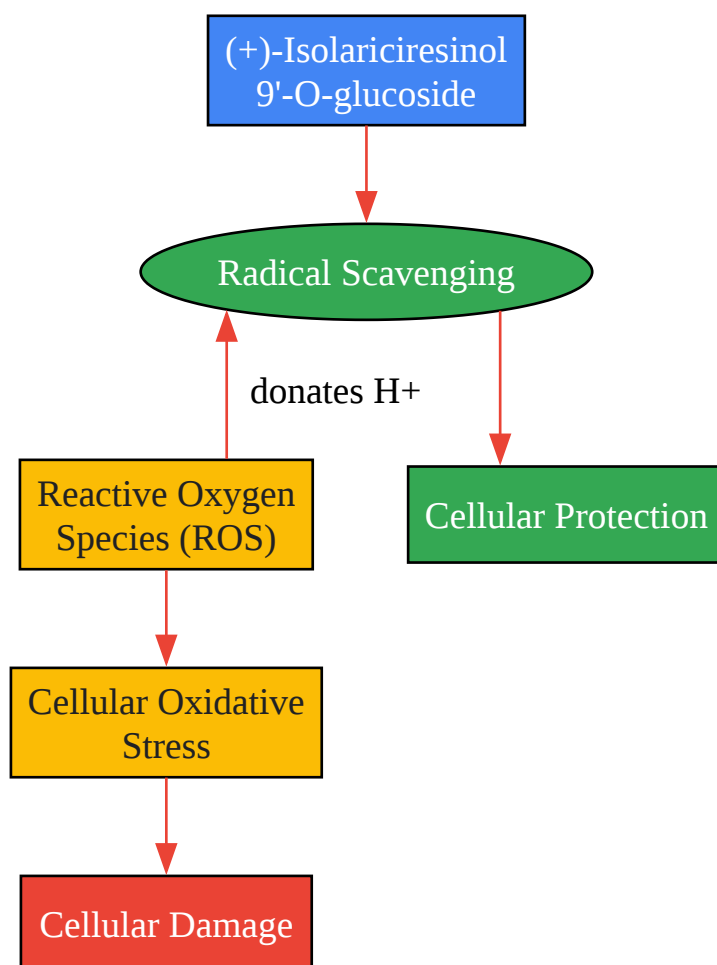
Biological Activity and Mechanism of Action

The biological activities of **(+)-Isolariciresinol 9'-O-glucoside** have not been extensively studied. However, based on the known activities of related lignan glycosides, it is hypothesized to possess antioxidant and anti-inflammatory properties.

Antioxidant Activity

While direct quantitative data for **(+)-Isolariciresinol 9'-O-glucoside** is lacking, a structurally related isomer, (+)-Isolariciresinol 3a-O- β -D-glucoside, has been reported to exhibit DPPH radical scavenging activity with an IC_{50} value of $16.5 \pm 1.2 \mu M$.^[6] This suggests that **(+)-Isolariciresinol 9'-O-glucoside** may also possess antioxidant potential.

Hypothesized Antioxidant Mechanism



[Click to download full resolution via product page](#)

Caption: Potential antioxidant mechanism of action.

Anti-inflammatory Activity

There is currently no direct evidence or quantitative data (e.g., IC_{50} values) for the anti-inflammatory activity of **(+)-Isolariciresinol 9'-O-glucoside**. However, studies on other lignans isolated from *Alnus japonica* have shown significant inhibitory activity against nitric oxide (NO) production in LPS-stimulated RAW 264.7 macrophage cells, with IC_{50} values as low as 3.7 and 7.4 μ M for some derivatives. This suggests that lignan glycosides as a class have the potential for anti-inflammatory effects, which warrants further investigation for **(+)-Isolariciresinol 9'-O-glucoside**.

Anticancer Activity

No studies have been identified that specifically evaluate the anticancer activity of **(+)-Isolariciresinol 9'-O-glucoside**.

Signaling Pathways

There is no information available in the current literature regarding the specific signaling pathways modulated by **(+)-Isolariciresinol 9'-O-glucoside**.

Future Research Directions

The limited data available on **(+)-Isolariciresinol 9'-O-glucoside** highlights several key areas for future research:

- **Chemical Synthesis:** Development of a stereoselective total synthesis would be crucial for producing sufficient quantities for comprehensive biological evaluation and for creating analogues for structure-activity relationship (SAR) studies.
- **Biological Evaluation:** In-depth investigation of its antioxidant, anti-inflammatory, and anticancer activities is warranted. This should include a battery of in vitro assays to determine IC_{50} values and to elucidate its mechanism of action.
- **Mechanism of Action Studies:** Research should focus on identifying the specific cellular targets and signaling pathways modulated by this compound. This could involve techniques such as transcriptomics, proteomics, and specific kinase assays.

- Pharmacokinetic and Pharmacodynamic Studies: In vivo studies are necessary to understand the absorption, distribution, metabolism, and excretion (ADME) profile of the compound, as well as its efficacy and safety in animal models.

Conclusion

(+)-Isolariciresinol 9'-O-glucoside is a naturally occurring lignan glycoside with potential for further investigation as a bioactive compound. This technical guide has summarized the available information on its chemical properties and isolation. However, the lack of data on its chemical synthesis, biological activities, and mechanism of action underscores the need for more extensive research to fully understand its therapeutic potential. This document serves as a starting point for researchers and drug development professionals interested in exploring this and other related natural products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Structure, properties and obtention routes of flaxseed lignan secoisolariciresinol, a review | Université de Liège [popups.uliege.be]
2. Lignans - PMC [pmc.ncbi.nlm.nih.gov]
3. file.medchemexpress.com [file.medchemexpress.com]
4. medchemexpress.com [medchemexpress.com]
5. researchgate.net [researchgate.net]
6. Lignans as Pharmacological Agents in Disorders Related to Oxidative Stress and Inflammation: Chemical Synthesis Approaches and Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: (+)-Isolariciresinol 9'-O-glucoside (CAS: 63358-12-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b200971#isolariciresinol-9-o-glucoside-cas-number-63358-12-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com